

# Molecular weight of 1,8-Dioxacyclotetradecane-2,9-dione

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## Compound of Interest

Compound Name: 1,8-Dioxacyclotetradecane-2,9-dione

Cat. No.: B1248240

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An In-Depth Technical Guide to **1,8-Dioxacyclotetradecane-2,9-dione** for Researchers and Drug Development Professionals

## Introduction

**1,8-Dioxacyclotetradecane-2,9-dione** is a macrocyclic diester, a 14-membered ring compound containing two ester functional groups. It serves as a key monomer in the synthesis of aliphatic polyesters. These polymers are of significant interest to the scientific and drug development communities due to their biocompatibility and biodegradability, making them suitable for a range of biomedical applications, including controlled drug delivery systems and resorbable medical implants.

The synthesis of polyesters from **1,8-Dioxacyclotetradecane-2,9-dione** is most notably achieved through enzymatic ring-opening polymerization (eROP). This "green chemistry" approach utilizes lipases as biocatalysts, offering a sustainable and highly selective alternative to traditional chemical polymerization methods.<sup>[1][2]</sup>

## Core Data and Properties

The fundamental physicochemical properties of **1,8-Dioxacyclotetradecane-2,9-dione** are summarized in the table below.

Property	Value	Reference
Molecular Weight	228.28 g/mol	[3]
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>4</sub>	[3]
CAS Number	1020-83-3	[3]
Melting Point	112 °C	[3]
Boiling Point	442.1 °C (Predicted)	[3]
Density	1.021 g/cm <sup>3</sup> (Predicted)	

## Experimental Protocols

The primary experimental procedure involving **1,8-Dioxacyclotetradecane-2,9-dione** is its polymerization to form polyesters. The following is a detailed protocol for the lipase-catalyzed ring-opening polymerization, a common and efficient method for this class of macrolactones.

### Lipase-Catalyzed Ring-Opening Polymerization (eROP) of 1,8-Dioxacyclotetradecane-2,9-dione

This protocol is based on established methods for the enzymatic polymerization of macrolactones using the commercial biocatalyst Novozym 435, which is an immobilized form of lipase B from *Candida antarctica*.<sup>[4][5]</sup>

Materials:

- **1,8-Dioxacyclotetradecane-2,9-dione** (monomer)
- Novozym 435 (immobilized lipase catalyst)
- Toluene (anhydrous)
- Methanol (for precipitation)
- Chloroform (for dissolution)
- Nitrogen gas supply

- Reaction vessel (e.g., Schlenk flask) with magnetic stirrer and condenser
- Molecular sieves (3 Å)

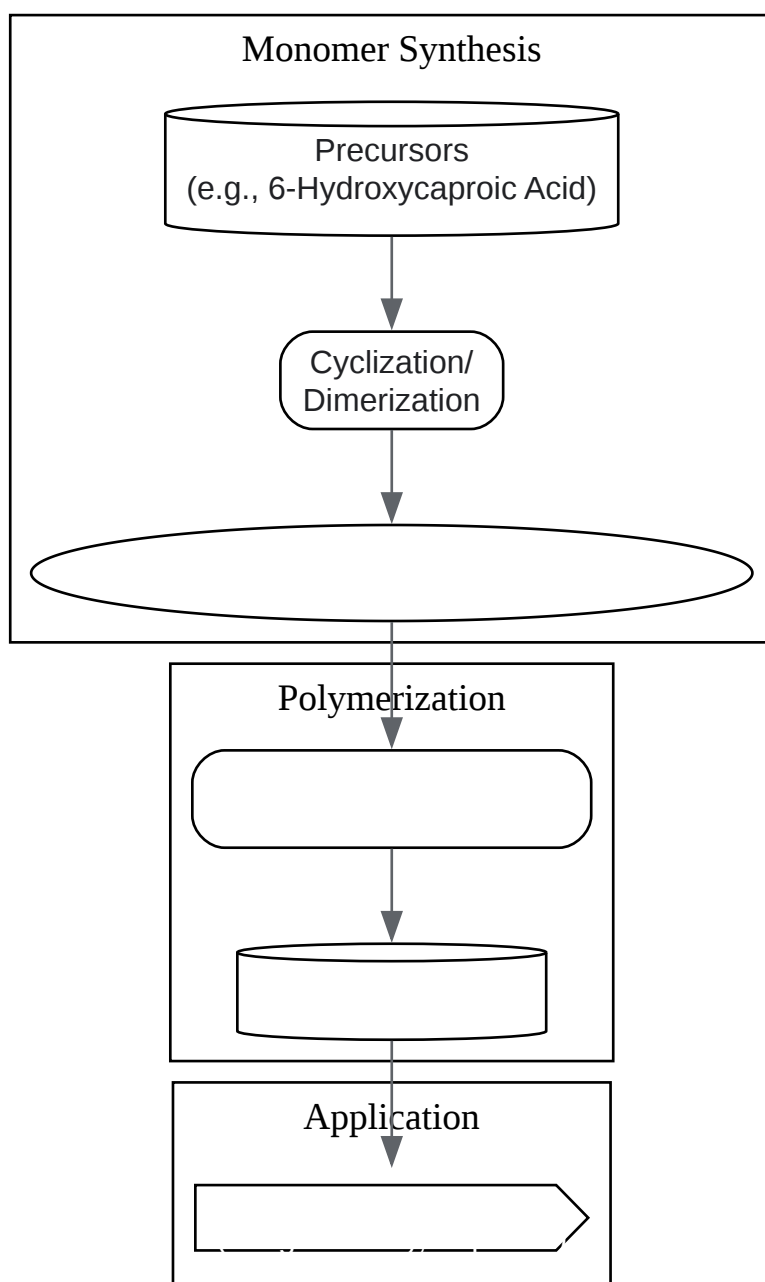
Procedure:

- Preparation of the Reaction Vessel: The reaction vessel is dried in an oven and then cooled under a stream of dry nitrogen to ensure an inert atmosphere. Molecular sieves are added to the toluene to ensure the solvent is anhydrous.
- Reaction Setup:
  - **1,8-Dioxacyclotetradecane-2,9-dione** and Novozym 435 (typically at a 1:10 enzyme-to-monomer weight ratio) are added to the reaction vessel.<sup>[6]</sup>
  - Anhydrous toluene is added to the vessel to dissolve the monomer.
  - The flask is sealed and placed in an oil bath on a magnetic stirrer hotplate.
- Polymerization:
  - The reaction mixture is heated to a preset temperature, typically between 60-85°C.<sup>[6][7]</sup>
  - The reaction is allowed to proceed under constant stirring for a period ranging from a few hours to 48 hours, depending on the desired molecular weight and monomer conversion.<sup>[7]</sup>
- Termination and Purification:
  - The reaction is terminated by cooling the mixture to room temperature and adding an excess of cold methanol to precipitate the polymer.<sup>[6]</sup>
  - The crude polymer is then purified by re-dissolving it in chloroform and precipitating it again with methanol. This process is repeated at least three times to ensure the removal of unreacted monomer and catalyst residues.<sup>[6]</sup>
- Drying and Characterization: The purified polymer is dried in a vacuum oven at 60°C for 24 hours. The resulting polyester can then be characterized by techniques such as Fourier-

Transform Infrared Spectroscopy (FTIR), Differential Scanning Calorimetry (DSC), and Thermogravimetric Analysis (TGA).[6]

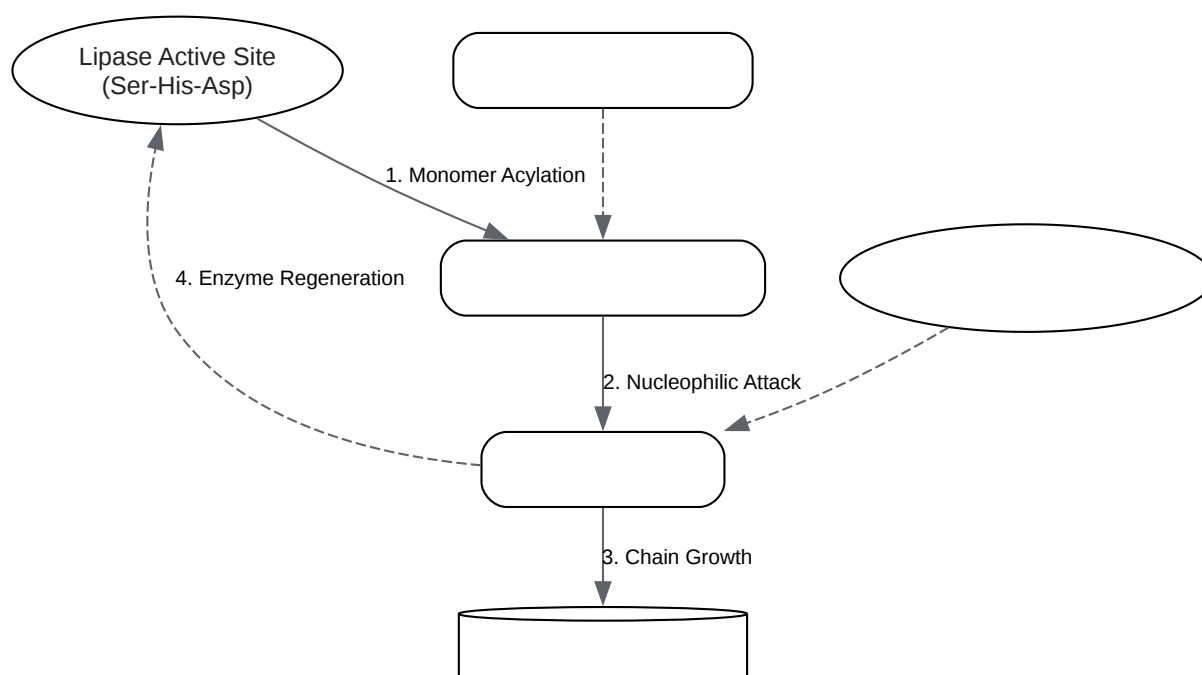
## Visualizations: Workflows and Mechanisms

The following diagrams, generated using the DOT language, illustrate the key processes involving **1,8-Dioxacyclotetradecane-2,9-dione**.



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Caption: Overall workflow from monomer synthesis to application.



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Caption: Mechanism of lipase-catalyzed ring-opening polymerization.

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